

Application Notes and Protocols for Solvent Extraction of Delta-2-Cefteram Pivoxil

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Compound of Interest

Compound Name: *Delta-2-Cefteram Pivoxil*

CAS No.: *104712-44-9*

Cat. No.: *B601320*

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Introduction: The Critical Role of Purity in Cephalosporin Therapeutics

Delta-2-Cefteram Pivoxil is a third-generation oral cephalosporin antibiotic, a prodrug of Cefteram, that plays a crucial role in combating a wide spectrum of bacterial infections.[1][2] Its therapeutic efficacy is intrinsically linked to its purity. Impurities, arising from the synthesis process or degradation, can not only reduce the drug's potency but also introduce potential toxicological risks. Therefore, robust and efficient purification methods are paramount in the manufacturing and development of **Delta-2-Cefteram Pivoxil**.

Solvent extraction stands as a cornerstone technique in the downstream processing of many active pharmaceutical ingredients (APIs), including cephalosporins.[3] This guide provides a comprehensive overview of the principles and methodologies for the solvent extraction of **Delta-2-Cefteram Pivoxil**, designed for researchers, scientists, and drug development professionals. The protocols outlined herein are grounded in the physicochemical properties of the molecule and established principles of liquid-liquid extraction.

Understanding the Physicochemical Landscape of Delta-2-Ceferam Pivoxil

A successful solvent extraction strategy is predicated on a thorough understanding of the target molecule's properties. For **Delta-2-Ceferam Pivoxil**, the following characteristics are of primary importance:

Property	Value/Characteristic	Implication for Solvent Extraction
Molecular Weight	593.64 g/mol [4]	Influences diffusion and mass transfer rates.
Chemical Structure	Contains a β -lactam ring, a thiazole ring, and a pivaloyloxymethyl ester group. [1]	The ester group increases lipophilicity compared to its active form, Cefteram. The overall structure presents multiple sites for hydrogen bonding.
Solubility	- Soluble in Methanol, anhydrous Ethanol, Acetone, Chloroform.[5] - Sparingly soluble in aqueous buffers.[6] - Soluble in DMSO and DMF (~10 and 15 mg/mL, respectively).[6] - Hardly soluble in water and ether.[5]	The choice of organic solvent is critical. A water-immiscible solvent in which Delta-2-Cefteram Pivoxil is soluble is required for liquid-liquid extraction.
pKa	Not explicitly found for Delta-2-Cefteram Pivoxil, but related cephalosporins have acidic protons.	The molecule's charge state can be manipulated by adjusting the pH of the aqueous phase to influence its partitioning behavior.
Stability	Susceptible to degradation under acidic, alkaline, and neutral hydrolytic conditions.[7] [8]	Extraction conditions, particularly pH and temperature, must be carefully controlled to prevent degradation of the β -lactam ring.

The Science of Solvent Selection: A Mechanistic Approach

The choice of solvent is the most critical parameter in developing a solvent extraction protocol. The ideal solvent should exhibit high selectivity for **Delta-2-Ceferam Pivoxil**, be immiscible with the aqueous phase, have a low boiling point for easy removal, be non-toxic, and economically viable.

The selection process is guided by the principle of "like dissolves like." Given the polarity of **Delta-2-Ceferam Pivoxil**, a moderately polar organic solvent is a logical starting point.

Causality in Solvent Choice:

- Dichloromethane (DCM): Often used in the synthesis and purification of related compounds, DCM is a versatile solvent capable of dissolving a wide range of organic molecules.^[9] Its immiscibility with water and relatively low boiling point (39.6 °C) make it a suitable candidate.
- Ethyl Acetate (EtOAc): Another commonly used solvent in pharmaceutical extractions, EtOAc is less toxic than DCM and has a moderate polarity. Its boiling point is 77.1 °C.
- Methyl Isobutyl Ketone (MIBK): MIBK is a good solvent for many organic compounds and has limited solubility in water. Its higher boiling point (117.4 °C) may require more energy for removal.

The decision to use a particular solvent is not arbitrary. It is a calculated choice based on maximizing the partition coefficient (K) of **Delta-2-Ceferam Pivoxil** between the organic and aqueous phases, while minimizing the co-extraction of impurities.

Experimental Protocols: A Step-by-Step Guide

The following protocols are designed to be self-validating, with clear steps and rationale. They are intended as a starting point and may require optimization based on the specific matrix from which **Delta-2-Ceferam Pivoxil** is being extracted (e.g., reaction mixture, fermentation broth).

Protocol 1: Liquid-Liquid Extraction from an Aqueous Solution

This protocol is suitable for extracting **Delta-2-Ceferam Pivoxil** from a clarified aqueous solution, such as a quenched reaction mixture.

Materials:

- Aqueous solution containing **Delta-2-Cefteram Pivoxil**
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate or magnesium sulfate
- Separatory funnel
- Rotary evaporator

Procedure:

- pH Adjustment (The "Why"): The pH of the aqueous solution is adjusted to be near-neutral (pH 6.5-7.5). This is a critical step to ensure that **Delta-2-Cefteram Pivoxil** is in its neutral, more organic-soluble form. Extreme pH values can lead to hydrolysis of the β -lactam ring.^[7]
- Initial Extraction:
 - Transfer the pH-adjusted aqueous solution to a separatory funnel.
 - Add an equal volume of the chosen organic solvent (DCM or EtOAc).
 - Stopper the funnel and invert it gently, venting frequently to release any pressure buildup.
 - Shake the funnel vigorously for 1-2 minutes to ensure thorough mixing and facilitate mass transfer.
- Phase Separation:
 - Allow the layers to separate completely. The organic layer will be the bottom layer if using DCM and the top layer if using EtOAc.
 - Drain the organic layer into a clean flask.

- Re-extraction: Repeat the extraction of the aqueous layer with a fresh portion of the organic solvent at least two more times to maximize the recovery of **Delta-2-Cefteram Pivoxil**. Combine all organic extracts.
- Washing the Organic Phase (Impurity Removal):
 - Wash the combined organic extracts with a saturated sodium bicarbonate solution to remove any acidic impurities.
 - Subsequently, wash with a saturated brine solution to remove any residual water-soluble impurities and to aid in breaking any emulsions.
- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate to remove any dissolved water.
- Solvent Removal: Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **Delta-2-Cefteram Pivoxil**.

Protocol 2: Solid-Phase Extraction (SPE) for Sample Clean-up and Concentration

SPE is an excellent technique for cleaning up complex samples and concentrating the analyte of interest before analysis or further purification.^[10]

Materials:

- C18 SPE cartridge
- Methanol (for conditioning and elution)
- Deionized water
- Sample containing **Delta-2-Cefteram Pivoxil**
- SPE manifold

Procedure:

- Cartridge Conditioning (The "Why"):
 - Pass 3-5 mL of methanol through the C18 cartridge to activate the stationary phase and remove any potential contaminants.
 - Equilibrate the cartridge by passing 3-5 mL of deionized water. This step ensures that the stationary phase is properly wetted for optimal interaction with the aqueous sample.
- Sample Loading: Load the sample onto the conditioned cartridge at a slow and steady flow rate (e.g., 1-2 mL/min).
- Washing (Impurity Removal): Wash the cartridge with a small volume of a weak solvent mixture (e.g., 5-10% methanol in water) to remove any polar impurities that did not bind to the stationary phase.
- Elution: Elute the bound **Delta-2-Cefteram Pivoxil** with a small volume of a strong solvent, such as methanol or acetonitrile. Collect the eluate.
- Post-Elution: The eluate can then be concentrated or directly analyzed.

Visualizing the Workflow

A clear visualization of the experimental process is essential for understanding and execution.



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Caption: Workflow for the liquid-liquid extraction of **Delta-2-Cefteram Pivoxil**.

Trustworthiness and Self-Validation

The protocols described are designed to be robust and reproducible. However, for self-validation, the following steps are recommended:

- **Purity Analysis:** The purity of the extracted **Delta-2-Cefteram Pivoxil** should be assessed at each stage using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).^[7]
- **Recovery Calculation:** The percentage recovery should be calculated to evaluate the efficiency of the extraction process.
- **Stability Assessment:** The stability of **Delta-2-Cefteram Pivoxil** in the chosen solvent and under the employed extraction conditions should be confirmed to ensure that no significant degradation occurs.

Conclusion: A Foundation for High-Purity Cephalosporin Production

The solvent extraction methods detailed in this guide provide a solid foundation for the purification of **Delta-2-Cefteram Pivoxil**. By understanding the underlying scientific principles and meticulously following the outlined protocols, researchers and drug development professionals can achieve high-purity API, a critical step in the development of safe and effective cephalosporin-based therapeutics. Further optimization may be necessary depending on the specific application, but the core principles of solvent selection, pH control, and systematic purification will remain constant.

References

- Preparation method of cefditoren pivoxil [delta]3 isomer. (2020).
- CN104513256A - Preparation method of cefditoren pivoxil. (n.d.).
- Ghosh, A. C., Mathur, R. K., & Dutta, N. N. (1997). Extraction and purification of cephalosporin antibiotics. *Advances in Biochemical Engineering/Biotechnology*, 56, 111–145.
- Cefteram pivoxil (Ro 19-5248) | Cephalosporin Antibiotic. (n.d.). MedChemExpress.
- Cefditoren Pivoxil: Package Insert / Prescribing Inform
- Cefditoren Pivoxil | Degradation Pathways | HPLC-DAD | LC-MS-TOF | Stress Studies. (n.d.).
- Identification and Characterization of Hydrolytic Degradation Products of Cefditoren Pivoxil using LC and LC-MS/TOF. (n.d.).

- Scoping Review of Extraction Methods for Detecting β -Lactam Antibiotics in Food Products of Animal Origin. (n.d.). MDPI.
- Cefditoren Pivoxil. (n.d.). Cayman Chemical.
- Cefteram Pivoxil | C22H27N9O7S2 | CID 5362114. (n.d.). PubChem.
- CAS 82547-81-7 (Cefteram pivoxil). (n.d.). BOC Sciences.
- Cefteram pivoxil. (n.d.). G-Biosciences.

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Sources

- 1. Cefteram Pivoxil | C22H27N9O7S2 | CID 5362114 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. gbiosciences.com [gbiosciences.com]
- 3. Extraction and purification of cephalosporin antibiotics - PubMed
[pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. ijpsonline.com [ijpsonline.com]
- 8. researchgate.net [researchgate.net]
- 9. CN104513256A - Preparation method of cefditoren pivoxil - Google Patents
[patents.google.com]
- 10. mdpi.com [mdpi.com]
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